Application Note: Strategic Synthesis of Indazole Derivatives for Anti-Cancer Research

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Compound of Interest

Compound Name:	*5-(Bromomethyl)-1H-indazole hydrobromide*
CAS No.:	*192369-93-0*
Cat. No.:	*B1344303*

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Executive Summary

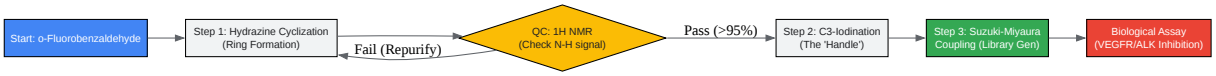
The indazole scaffold (1,2-diazaidene) represents a "privileged structure" in oncology drug discovery due to its bioisosteric relationship with the purine rings of ATP. This allows indazole derivatives to function as potent ATP-competitive inhibitors against receptor tyrosine kinases (RTKs) such as VEGFR, FGFR, and ALK.

This guide moves beyond generic textbook chemistry. It provides a modular, scalable, and self-validating workflow for synthesizing 1H-indazole libraries. We focus on a high-yield "Construct-then-Diverge" strategy: robust ring closure followed by C3-selective functionalization, a methodology critical for accessing chemical space relevant to drugs like Axitinib and Entrectinib.

Strategic Synthesis Workflow

The following directed graph illustrates the critical path from raw materials to biological validation. Note the decision nodes where purity checks (TLC/NMR) are mandatory to prevent downstream failure.

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Figure 1:The "Construct-then-Diverge" workflow. The critical quality attribute (CQA) is the purity of the C3-iodo intermediate prior to cross-coupling.

Core Protocol A: The Constructive Phase

1H-Indazole Ring Formation via SNAr Cyclization

While diazonium-based methods (Jacobsen synthesis) exist, they are often hazardous at scale. We utilize the hydrazine condensation with o-halobenzaldehydes, which is safer and higher yielding for electron-deficient systems common in oncology.

Target: 5-Nitro-1H-indazole (Precursor for amino-linked inhibitors).

Reagents & Equipment

- Substrate: 2-Fluoro-5-nitrobenzaldehyde (10 mmol, 1.69 g)
- Reagent: Hydrazine hydrate (64% solution, 50 mmol, 5.0 equiv)
- Solvent: Ethanol (Abs., 20 mL)
- Apparatus: 50 mL Round Bottom Flask (RBF), Reflux condenser, Oil bath.

Step-by-Step Methodology

- Dissolution: Charge the RBF with 2-fluoro-5-nitrobenzaldehyde and Ethanol. Stir at room temperature (RT) until fully dissolved.
- Addition: Add Hydrazine hydrate dropwise over 5 minutes. Caution: Exothermic reaction.
- Cyclization: Heat the mixture to reflux (80°C) for 4–6 hours.

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- Self-Validation Check: Monitor by TLC (30% EtOAc/Hexane). The aldehyde spot (Rf ~0.7) must disappear; a lower Rf fluorescent spot (Indazole) will appear.

- Workup: Cool to RT. The product usually precipitates.
  - If solid: Filter and wash with cold water (2 x 10 mL) and cold ethanol (1 x 5 mL).
  - If solution: Concentrate to 1/3 volume, pour into ice water (50 mL), and filter.
- Purification: Recrystallize from Ethanol/Water if purity <95%.

Expected Yield: 85–92% (Yellow solid). Mechanistic Insight: The hydrazine first forms a hydrazone intermediate.[1] The second nitrogen then attacks the aromatic ring at the ortho position (displacing fluorine) via nucleophilic aromatic substitution (SNAr), driven by the electron-withdrawing nitro group [1].

Core Protocol B: The Divergent Phase

C3-Selective Functionalization (Iodination & Coupling)

The C3 position is the "hinge binder" in many kinase inhibitors. Direct C-H functionalization is difficult; therefore, we install an iodine "handle" to enable palladium-catalyzed diversity.

Part 1: Regioselective C3-Iodination

Target: 3-Iodo-5-nitro-1H-indazole.

- Reaction: Dissolve 5-nitro-1H-indazole (5 mmol) in DMF (10 mL). Add KOH pellets (2.5 equiv).
- Iodination: Add Iodine (I2, 1.1 equiv) portion-wise at 0°C. Allow to warm to RT and stir for 3 hours.
- Quench: Pour into 10% Na2S2O3 (aq) to quench unreacted iodine (solution turns from brown to yellow/white).
- Isolation: Filter the precipitate.

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- Critical Note: N-iodination is a common side reaction. If the product is unstable or reverts, ensure basic conditions are maintained during workup.

Part 2: Suzuki-Miyaura Cross-Coupling

Target: 3-(4-Methoxyphenyl)-5-nitro-1H-indazole (VEGFR-2 Pharmacophore Model).

Component	Quantity	Role
Substrate	3-Iodo-5-nitro-1H-indazole (1.0 mmol)	Electrophile
Boronic Acid	4-Methoxyphenylboronic acid (1.2 mmol)	Nucleophile
Catalyst	Pd(dppf)Cl2 (5 mol%)	Catalyst
Base	K2CO3 (2M aq, 2.0 mL)	Activator
Solvent	1,4-Dioxane (8 mL)	Solvent

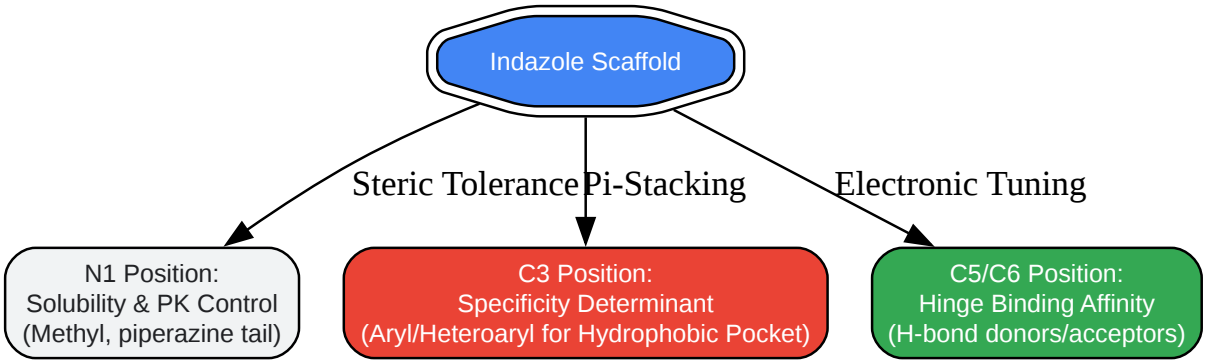
Protocol:

- Deoxygenation: Combine substrate, boronic acid, and solvent in a microwave vial or pressure tube. Sparge with Argon for 10 minutes (Essential for Pd(0) cycle).
- Catalysis: Add Pd catalyst and base under Argon flow. Cap immediately.
- Reaction: Heat to 90°C for 12 hours (or 110°C for 30 min in Microwave).
- Workup: Dilute with EtOAc, wash with brine. Dry over MgSO4.
- Purification: Flash chromatography (Gradient: 0-40% EtOAc/Hexane).

Structure-Activity Relationship (SAR) Logic

When designing your library, use the following SAR matrix based on VEGFR/ALK inhibition data [2, 3].

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Figure 2:SAR Optimization Map. Modifications at C3 dictate kinase selectivity, while N1 modifications primarily affect pharmacokinetics (PK).

Data Summary: Impact of C3-Substitution on VEGFR-2 Inhibition (Data adapted from recent indazole studies [3])

C3-Substituent (R)	IC50 (nM)	Interpretation
-H	>10,000	Inactive (Lacks hydrophobic interaction)
-Phenyl	450	Moderate activity
-4-Methoxyphenyl	58	Potent (H-bond acceptor + Lipophilicity)
-4-Hydroxyphenyl	120	Good, but poor membrane permeability
-Pyridin-3-yl	85	Potent (Improved solubility)

Troubleshooting & Optimization

- Issue: Low Yield in Ring Closure.
  - Cause: Incomplete SNAr due to electron-rich aldehyde.

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- Fix: If using non-nitro substrates, switch to the Cu-catalyzed coupling of 2-bromobenzaldehydes or increase temperature to 120°C in DMSO.

- Issue: N1 vs. N2 Alkylation.
  - Insight: Alkylation of unsubstituted indazoles gives a mixture. N1 is thermodynamically favored; N2 is kinetically favored.
  - Fix: To lock N1, use a protecting group (THP or Boc) or perform alkylation under thermodynamic conditions (KOH/DMSO, high heat).

- Issue: Catalyst Poisoning in Suzuki.
  - Fix: The free N-H of indazole can coordinate Pd. Use 2.5 equiv of base to ensure the N-H is deprotonated or protect N1 with a Boc group prior to coupling [4].

References

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